

Compound Identification and Structural Rationale for Hazard Assessment

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Compound of Interest

Compound Name: 3-Cyclobutyl-6-fluoro-1H-indole

CAS No.: 1707580-53-7

Cat. No.: B2908835

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IUPAC Name: **3-Cyclobutyl-6-fluoro-1H-indole** Molecular Formula: C₁₄H₁₆FN Molecular Weight: 217.28 g/mol (approx.) CAS Number: Not readily available. A CAS number for a related isomer, 3-(Cyclobutylmethyl)-7-fluoro-1H-indole, is 1697468-04-4[1].

The indole scaffold is a privileged structure in medicinal chemistry, forming the core of numerous natural products and pharmaceuticals.[2][3] Its reactivity and biological activity are well-documented. The safety profile of **3-Cyclobutyl-6-fluoro-1H-indole** is inferred by dissecting its key structural motifs: the 6-fluoro-1H-indole core and the 3-cyclobutyl substituent.

- **6-Fluoro-1H-indole Core:** The indole ring is an electron-rich aromatic system prone to electrophilic substitution, primarily at the C3 position.[2] The fluorine atom at the C6 position modifies the electronic properties and can enhance metabolic stability, a common strategy in drug design.[4] Safety data for analogues like 6-Fluoroindole and 7-Fluoro-1H-indole suggest that the fluoro-indole moiety can be associated with skin, eye, and respiratory irritation, as well as oral toxicity.[5]
- **3-Cyclobutyl Substituent:** The cyclobutane ring is a saturated carbocycle often used in medicinal chemistry to introduce conformational rigidity and improve pharmacological

properties.[6] While generally considered stable, its presence can influence the overall lipophilicity and binding characteristics of the molecule.[6] Hazards associated with this group are typically low, but it does not diminish the potential hazards of the parent indole structure.

This guide will therefore proceed with the assumption that **3-Cyclobutyl-6-fluoro-1H-indole** possesses hazards typical of a substituted, fluorinated indole, requiring careful handling as a potentially bioactive and irritant powder.

Hazard Identification and Classification

Based on data from analogous compounds, the following hazards are anticipated. This classification is predictive and should be treated as a minimum precaution.

Anticipated GHS Hazard Classifications:

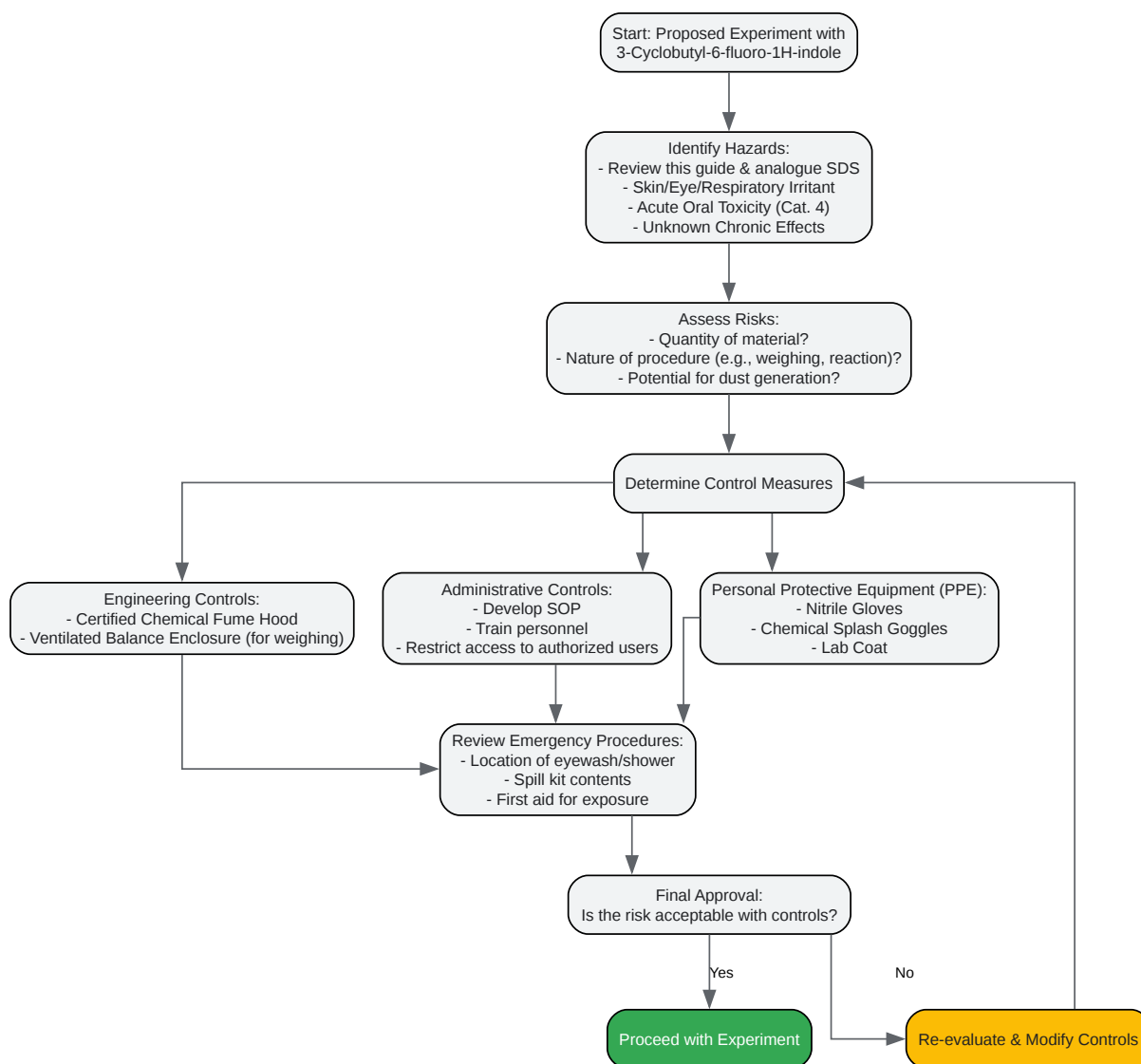
- Acute Toxicity, Oral (Category 4): Harmful if swallowed. (Basis: 7-Fluoro-1H-indole[5])
- Skin Corrosion/Irritation (Category 2): Causes skin irritation. (Basis: 7-Fluoro-1H-indole[5])
- Serious Eye Damage/Eye Irritation (Category 1 or 2): Causes serious eye damage or irritation. (Basis: 7-Fluoro-1H-indole[5])
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation. (Basis: 7-Fluoro-1H-indole[5])

Summary of Potential Health Effects:

Hazard Route	Anticipated Effect	Rationale/Supporting Evidence
Inhalation	May cause respiratory tract irritation.	Common for fine organic powders and specifically noted for fluoro-indole analogues.[5]
Skin Contact	May cause irritation, redness, and itching.	Indole derivatives are frequently classified as skin irritants.[5]
Eye Contact	Causes serious eye irritation or damage.	Direct contact with powder can cause mechanical and chemical irritation.[5]
Ingestion	Harmful if swallowed.	Assumed based on oral toxicity data for similar fluorinated indoles.[5]
Chronic Exposure	The toxicological properties have not been thoroughly investigated. Long-term exposure effects are unknown.	Standard precautionary statement for novel research chemicals.

Laboratory Risk Assessment and Handling Workflow

A thorough risk assessment is mandatory before commencing any work with this compound. The following diagram outlines a logical workflow for this process.



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Caption: Risk Assessment Workflow for Handling **3-Cyclobutyl-6-fluoro-1H-indole**.

Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

Adherence to a strict handling protocol is essential to minimize exposure.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles that meet EN 166 (EU) or ANSI Z87.1 (US) standards.
- Skin Protection:
 - Hand Protection: Wear impervious gloves (e.g., nitrile rubber). Inspect gloves before use. Dispose of contaminated gloves after use in accordance with good laboratory practices.
 - Body Protection: Wear a standard laboratory coat.
- Respiratory Protection: For operations likely to generate dust (e.g., weighing, transfers), use a NIOSH-approved respirator with a P95 (US) or P2 (EU) filter. All respirator use must be part of a formal respiratory protection program.

Protocol for Weighing and Transfer

This protocol is designed to prevent the generation and inhalation of airborne powder.

- Preparation: Ensure the chemical fume hood or ventilated balance enclosure is operational and the work area is clean and uncluttered. Assemble all necessary equipment (spatulas, weigh paper, receiving vessel) inside the hood.
- Don PPE: Put on all required PPE as specified in section 4.1.
- Transfer: Carefully open the container inside the ventilated enclosure. Use a clean spatula to transfer the desired amount of **3-Cyclobutyl-6-fluoro-1H-indole** to weigh paper or directly into the receiving vessel.
- Avoid Dust: Perform all transfers slowly and deliberately to minimize aerosolization. Do not pour the powder from a height.

- **Cleaning:** Once the transfer is complete, securely close the primary container. Gently wipe down the spatula and any contaminated surfaces with a solvent-moistened cloth (e.g., 70% ethanol) before removing them from the hood. Dispose of the cloth and any contaminated weigh paper as chemical waste.
- **Doff PPE:** Remove gloves and wash hands thoroughly with soap and water.

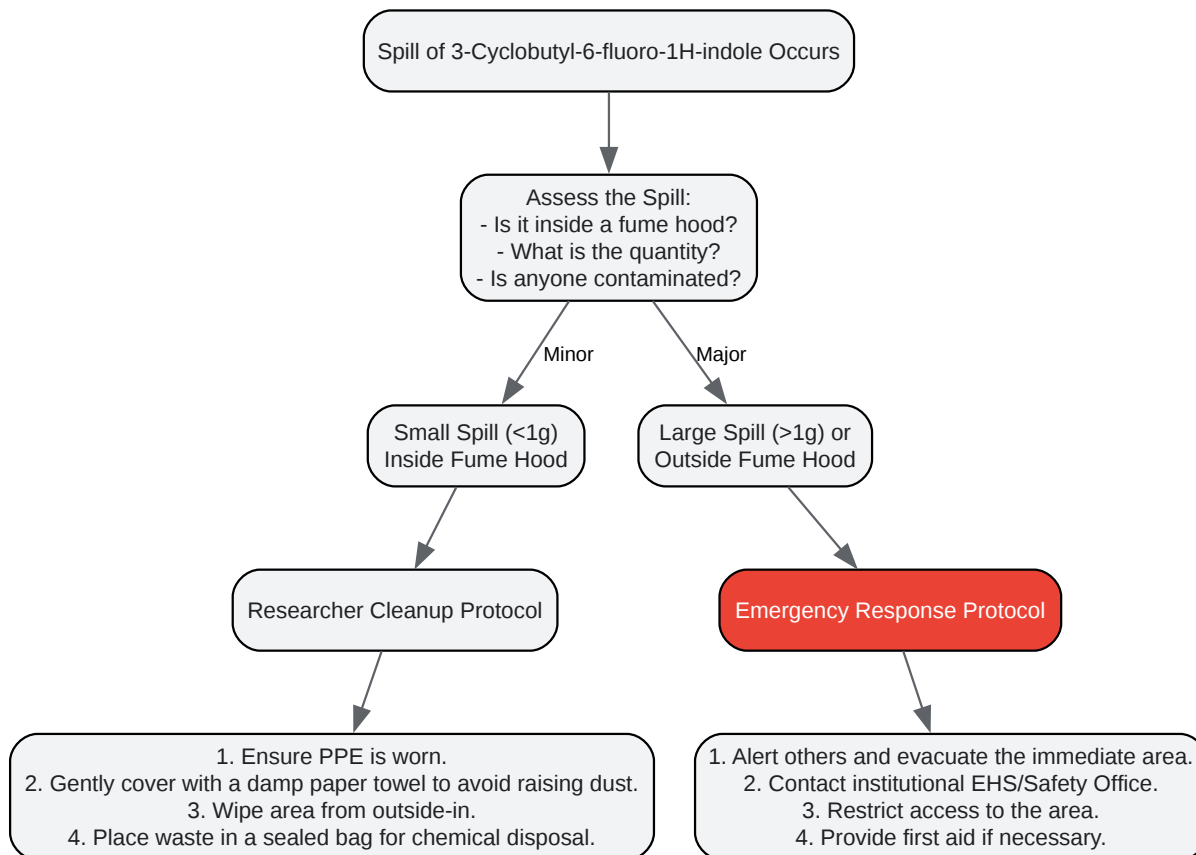
Emergency Procedures

First-Aid Measures

- **If Inhaled:** Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- **In Case of Skin Contact:** Wash off with soap and plenty of water. Consult a physician.^[1]
- **In Case of Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.^[1]
- **If Swallowed:** Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Accidental Release Measures (Spill Response)

The following decision tree outlines the appropriate response to a spill.



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Caption: Decision Tree for Spill Response.

Storage, Stability, and Disposal

- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.[1] Keep away from strong oxidizing agents, strong acids, and strong bases.[1]
- **Chemical Stability:** The product is expected to be chemically stable under standard ambient conditions (room temperature).[7] However, like many indole derivatives, it may be sensitive to light and air over long periods.
- **Incompatible Materials:** Strong oxidizing agents, strong acids, strong bases, strong reducing agents.[1]

- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1][7] Do not allow the product to enter drains.

Physical, Chemical, and Toxicological Properties (Inferred)

This data is compiled from the target compound and its close analogues and should be used as an estimation.

Property	Value / Information	Source / Analogue
Appearance	Likely a solid powder.	Typical for indole derivatives. [4]
Melting Point	94 - 96 °C	For 3-Cyclohexyl-6-fluoro-1H-indole.[8]
Molecular Weight	~217.28 g/mol	Calculated
Solubility	Likely soluble in organic solvents like methanol, ethanol, and DMSO. Low water solubility is expected.	General property of indole derivatives.[8]
Acute Toxicity	No data available for the target compound. LD50 values for related compounds are not published in the provided search results. Classified as Acute Tox. 4 (Oral) based on 7-Fluoro-1H-indole.[5]	7-Fluoro-1H-indole[5]
Carcinogenicity	No component of similar products is identified as a known or anticipated carcinogen by NTP or IARC.[7]	Sigma-Aldrich SDS for a related indole.[7]
Mutagenicity	No data available.	-

Conclusion

While **3-Cyclobutyl-6-fluoro-1H-indole** is a valuable building block for drug discovery, its toxicological properties have not been fully elucidated. The structural alerts provided by the fluoro-indole core necessitate a cautious approach. Researchers and scientists must operate under the assumption that the compound is hazardous, causing skin, eye, and respiratory irritation, and is harmful if swallowed. The implementation of robust engineering controls, consistent use of appropriate PPE, and adherence to established safe handling protocols are paramount to ensuring laboratory safety. This guide provides the foundational information to build a comprehensive, site-specific safety plan for the use of this and other novel indole derivatives.

References

- Synthesis and Reactions of 3,3-Difluoro-2-exo-methylidene Indolines. PMC. (April 10 2020). [\[Link\]](#)
- Synthesis and Reactions of 3,3-Difluoro-2-exo-methylidene Indolines. Organic Letters. (April 10 2020). [\[Link\]](#)
- A Novel and Efficient Synthesis of 3-Fluorooxindoles from Indoles Mediated by Selectfluor. Organic Chemistry Portal. [\[Link\]](#)
- Fluorine-containing indoles: Synthesis and biological activity. ResearchGate. (May 28 2018). [\[Link\]](#)
- Indole - Wikipedia. Wikipedia. [\[Link\]](#)
- Cyclobutanes in Small-Molecule Drug Candidates. PMC. [\[Link\]](#)
- Fluorine-containing indoles. daneshyari.com. (May 28 2018). [\[Link\]](#)
- Current Status of Indole-Derived Marine Natural Products: Synthetic Approaches and Therapeutic Applications. PMC. [\[Link\]](#)
- Supporting information - The Royal Society of Chemistry. The Royal Society of Chemistry. [\[Link\]](#)

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Sources

- [1. fluorochem.co.uk](http://fluorochem.co.uk) [fluorochem.co.uk]
- [2. Indole - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [3. Current Status of Indole-Derived Marine Natural Products: Synthetic Approaches and Therapeutic Applications - PMC](https://pubmed.ncbi.nlm.nih.gov) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [4. daneshyari.com](http://daneshyari.com) [daneshyari.com]
- [5. 7-氟-1H-吲哚 97% | Sigma-Aldrich](https://sigmaaldrich.com) [sigmaaldrich.com]
- [6. Cyclobutanes in Small-Molecule Drug Candidates - PMC](https://pubmed.ncbi.nlm.nih.gov) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [7. reddit.com](https://reddit.com) [reddit.com]
- [8. rsc.org](https://rsc.org) [rsc.org]
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